

lithium sulfite solubility in water

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Compound Focus: Dilithium sulphite

CAS No.: 13453-87-7

Cat. No.: S1505976

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Chemical Data and Properties

The table below summarizes key information for lithium sulfite and the more widely documented lithium sulfate for comparison.

Property	Lithium Sulfite (Li ₂ SO ₃)	Lithium Sulfate (Li ₂ SO ₄)
CAS Number	13453-87-7 [1]	10377-48-7 [2]
Chemical Formula	Li ₂ SO ₃ [1]	Li ₂ SO ₄ [2]
Molar Mass	Information Not Found	109.94 g/mol [2]
Solubility in Water	Information Not Found	Monohydrate: 34.9 g/100 mL (at 25 °C) [2]
Solubility Trend	Information Not Found	Retrograde/Exothermic: Solubility decreases with temperature increase (29.2 g/100 mL at 100 °C) [2]
Other Solubility	Information Not Found	Insoluble in absolute ethanol, acetone, and pyridine [2]

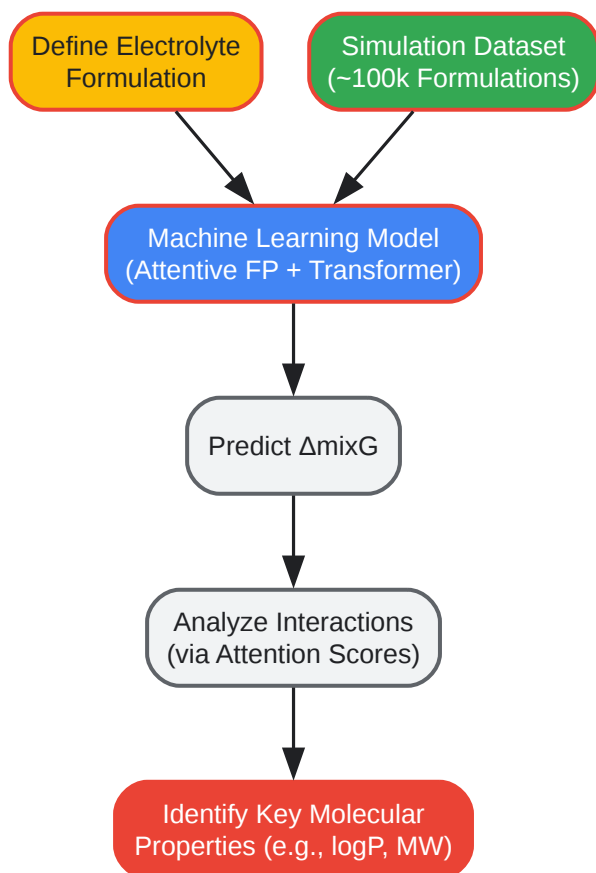
Research Context and Experimental Insights

While direct data is limited, recent research provides context for its application and analysis, particularly in energy storage.

- **Application in Lithium-Sulfur Batteries:** Lithium sulfite is mentioned in the context of global market research for lithium-sulfur batteries [1]. During the charge/discharge cycles of these batteries, various lithium polysulfides ((Li_2S_x)) are formed in the electrolyte, and their concentration significantly impacts battery performance and capacity [3]. Research focuses on predicting the Gibbs free energy of mixing ($(\Delta_{\text{mix}}\text{trm}\{G\})$) of electrolytes to estimate polysulfide solubility, which is crucial for optimizing battery design [3].
- **Machine Learning for Property Prediction:** A machine-learning approach utilizing attention-based models (like Attentive FP) and transformer encoders has been developed to accurately predict the $(\Delta_{\text{mix}}\text{trm}\{G\})$ of complex electrolyte formulations, even for chemicals not seen during training [3]. This method also helps analyze molecular-level interactions that govern solubility.

Experimental Workflow for Solubility Analysis

Based on the research context, the following diagram outlines a modern, data-driven workflow for analyzing properties like solubility in battery electrolyte development.



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Methodology for Solubility Determination

For direct experimental determination of solubility, the general methodology involves:

- **Preparation of Saturated Solution:** An excess of the lithium salt is added to water at a constant, controlled temperature and stirred until equilibrium is reached.
- **Phase Separation:** The saturated solution is filtered to remove undissolved solid.
- **Quantitative Analysis:** The concentration of lithium or the sulfite/sulfate anion in the filtrate is determined. Common techniques include:
 - **Gravimetric Analysis:** Precipitating the sulfate ion as barium sulfate (BaSO_4).
 - **Titration:** Using iodometric or other relevant titration methods for sulfite.
 - **Instrumental Methods:** Using Ion Chromatography (IC) or Inductively Coupled Plasma Optical Emission Spectroscopy (ICP-OES) for precise measurement of ion concentration.

Suggestions for Further Research

To obtain the specific missing data for your whitepaper, I suggest these pathways:

- **Consult Specialized Databases:** Use paid technical market reports [1] and search academic databases for papers specifically on the synthesis and properties of lithium sulfite.
- **Experimental Determination:** If possible, undertake laboratory experiments to measure the solubility directly using the general methodology outlined above.
- **Leverage Predictive Models:** Employ the machine learning approaches described in the research [3] to computationally estimate the properties of lithium sulfite.

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References

1. (CAS 13453-87-7) Industry Research Lithium : Global and... Sulfite 2025 [finance.yahoo.com]
2. Lithium sulfate [en.wikipedia.org]
3. Attention-based solubility prediction of polysulfide and electrolyte... [nature.com]

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